A Comprehensive Technical Guide to 4-Hydroxy-1-methyl-3-phenylquinolin-2-one

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-Hydroxy-1-methyl-3-phenyl-1,2-dihydroquinolin-2-one*
CAS No.:	*519-66-4*
Cat. No.:	*B1505810*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth analysis of 4-Hydroxy-1-methyl-3-phenylquinolin-2-one, a heterocyclic compound belonging to the quinolinone class. The document delineates its precise chemical identity, including its IUPAC name and structural features. Key physicochemical properties are systematically tabulated for reference. The guide further explores the synthetic pathways to this molecule, potential biological activities, and its relevance as a scaffold in medicinal chemistry. The quinolinone core is a privileged structure in drug discovery, and this guide serves as a foundational resource for professionals engaged in the research and development of novel therapeutics based on this molecular framework.

Introduction to the Quinolinone Scaffold

Quinoline and its derivatives are a prominent class of nitrogen-containing heterocyclic compounds that form the core structure of many natural products and synthetic pharmaceuticals.[1][2] The quinolinone scaffold, specifically the 2-quinolinone motif, is of

© 2026 BenchChem. All rights reserved.

significant interest due to the wide array of biological activities its derivatives have been shown to possess.[3] These activities span a broad therapeutic spectrum, including anticancer, anti-inflammatory, antibacterial, antiviral, and antimalarial properties.[1][4][5] The versatility of the quinolinone ring system, which allows for substitution at various positions, makes it an attractive template for designing new drugs and chemical probes to investigate biological processes.[5] This guide focuses on a specific derivative, 4-Hydroxy-1-methyl-3-phenylquinolin-2-one, providing a detailed examination of its chemical and potential pharmacological characteristics.

Nomenclature, Structure, and Physicochemical Properties

A precise understanding of a compound's identity is paramount for scientific rigor. This section clarifies the nomenclature and fundamental properties of the topic molecule.

IUPAC Name and Synonyms

The formal IUPAC name for the compound is 4-hydroxy-1-methyl-3-phenylquinolin-2-one.[6]

Due to the keto-enol tautomerism inherent in 4-hydroxy-2-quinolones, the name can also be represented to emphasize the lactam form. Common synonyms and alternative representations found in chemical databases include:

- **4-hydroxy-1-methyl-3-phenyl-1,2-dihydroquinolin-2-one**[6]
- 4-hydroxy-1-methyl-3-phenylquinolin-2(1H)-one[6]
- 4-Hydroxy-1-methyl-3-phenyl-2(1H)-quinolinone[6]

The compound is registered under CAS Number 519-66-4.[6]

Chemical Structure

The molecule consists of a quinolin-2-one core. A methyl group is attached to the nitrogen at position 1, a phenyl group is at position 3, and a hydroxyl group is at position 4.

© 2026 BenchChem. All rights reserved.

The planarity of the quinoline system is a key feature, with the attached phenyl ring typically rotated out of this plane. X-ray crystallography data shows this rotation to be approximately 62.16°.[7]

Physicochemical Properties

A summary of the key computed and experimental properties of the molecule is presented below.

Property	Value	Source
Molecular Formula	$C_{16}H_{13}NO_2$	[6]
Molecular Weight	251.28 g/mol	[6][8]
CAS Number	519-66-4	[6][8]
Appearance	White to almost white powder/crystal	[9]
Hydrogen Bond Donors	1	[8]
Hydrogen Bond Acceptors	2	[8]
Canonical SMILES	CN1C2=CC=CC=C2C(=C(C1=O)C3=CC=CC=C3)O	[6]
InChIKey	CLKIYIWKKBDFBS-UHFFFAOYSA-N	[6]

Synthesis and Characterization

The synthesis of 4-hydroxy-2-quinolones is well-established, with several methods available. The choice of method often depends on the availability of starting materials and the desired substitution pattern.

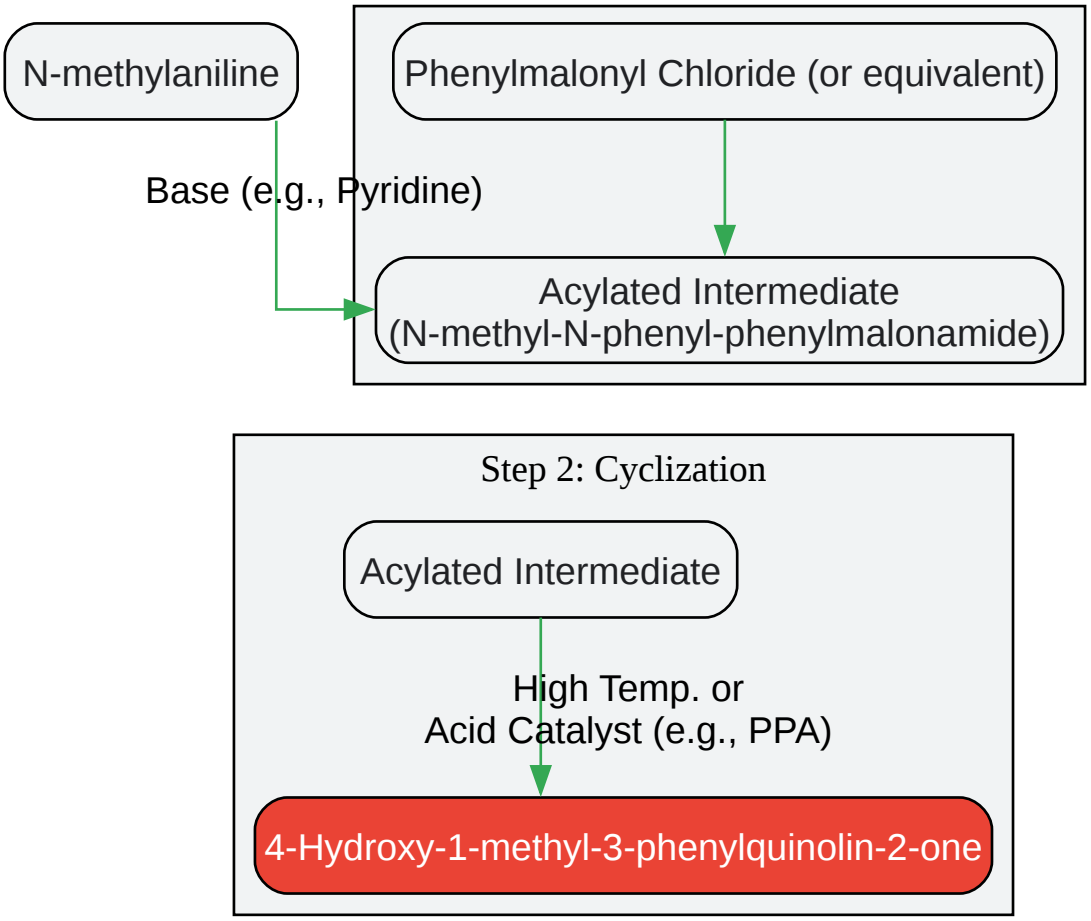
General Synthetic Approach: Intramolecular Cyclization

A common and effective strategy for constructing the 4-hydroxy-2-quinolinone core is the intramolecular cyclization of N-substituted anthranilic acid derivatives or related precursors. For

© 2026 BenchChem. All rights reserved.

the title compound, a plausible retro-synthetic analysis points towards a Dieckmann-type condensation or a thermal cyclization of an appropriately substituted N-methylaniline derivative.

One established method involves the intramolecular condensation of 2-acylaminobenzoates.[7] A generalized workflow for this type of synthesis is outlined below.



Click to download full resolution via product page

Caption: Generalized synthetic workflow for 4-hydroxy-1-methyl-3-phenylquinolin-2-one.

Causality in Experimental Choices:

- Acylation: The reaction of N-methylaniline with a phenylmalonic acid derivative creates the necessary carbon framework. A mild base like pyridine is often used to neutralize the HCl byproduct.

© 2026 BenchChem. All rights reserved.

- Cyclization: Strong acid catalysts like Polyphosphoric Acid (PPA) or high temperatures are required to promote the intramolecular Friedel-Crafts-type acylation onto the aniline ring, followed by tautomerization to yield the stable 4-hydroxy form.[10]

Characterization

The structural confirmation of 4-Hydroxy-1-methyl-3-phenylquinolin-2-one relies on standard analytical techniques:

- Nuclear Magnetic Resonance (NMR): ^{1}H NMR would show characteristic signals for the N-methyl group, the aromatic protons on both the quinolinone and phenyl rings, and a broad signal for the hydroxyl proton. ^{13}C NMR would confirm the presence of the carbonyl carbon and other distinct carbon environments.[10]
- Mass Spectrometry (MS): Provides the exact molecular weight, confirming the elemental composition.[6]
- Infrared (IR) Spectroscopy: Would show characteristic absorption bands for the O-H stretch of the hydroxyl group and the C=O stretch of the lactam carbonyl.[10]
- X-ray Crystallography: Provides definitive proof of structure and stereochemistry in the solid state.[7]

Biological Activity and Therapeutic Potential

While specific bioactivity data for 4-Hydroxy-1-methyl-3-phenylquinolin-2-one is not extensively documented in publicly accessible literature, the broader class of quinolinone derivatives is pharmacologically significant.[1][3] The structural motifs present in the title compound suggest several avenues for potential biological activity.

Relevance as a Privileged Scaffold

The 4-hydroxy-3-phenyl-2-quinolinone core can be considered an aza-analog of flavones, a class of natural products known for a wide range of biological activities.[11] Derivatives of this scaffold have been investigated for several therapeutic applications:

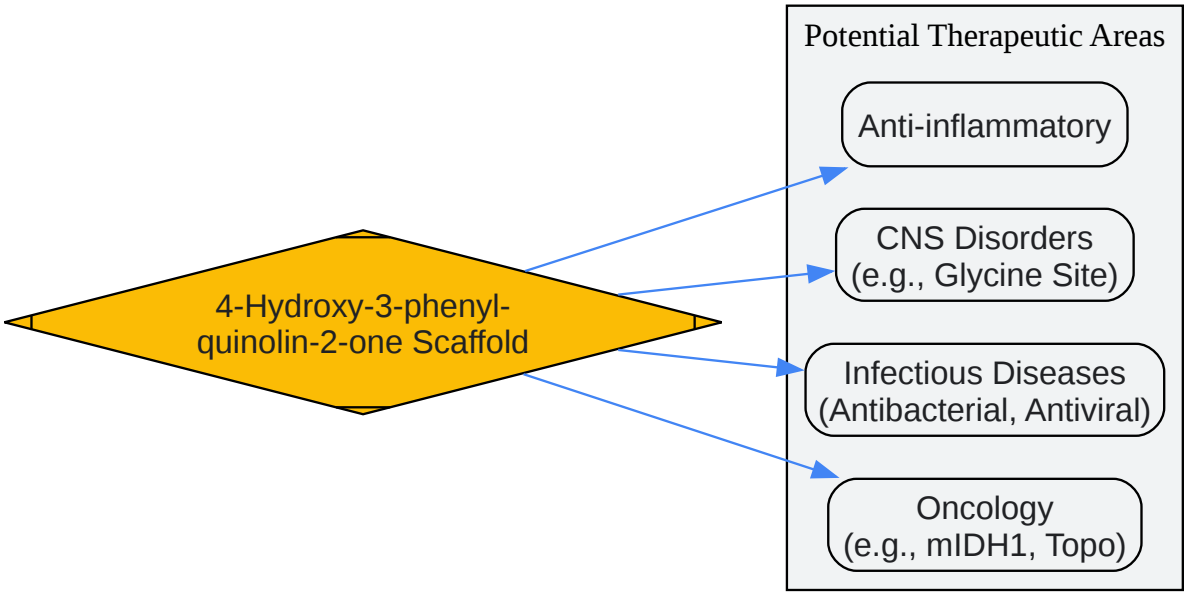
- Anticancer Activity: Many quinolinone derivatives have been explored as anticancer agents.[11][12] Some have been shown to act as inhibitors of enzymes crucial for cancer cell

© 2026 BenchChem. All rights reserved.

proliferation, such as topoisomerase or protein kinases.[11] Recently, quinolinone derivatives have been optimized as potent and selective inhibitors of mutant isocitrate dehydrogenase 1 (mIDH1), a clinically validated target in certain cancers like acute myeloid leukemia.[13]

- Antimicrobial and Antiviral Activity: The quinoline core is famous for its role in antimalarial drugs (e.g., chloroquine).[1] Various synthetic derivatives have also shown broad-spectrum antibacterial, antifungal, and antiviral properties.[4][14][15]
- CNS Activity: Certain quinolinone derivatives have been investigated as antagonists at glycine sites related to CNS disorders.[10]

The diagram below illustrates the relationship between the core scaffold and its diverse potential therapeutic applications.



Click to download full resolution via product page

Caption: Potential therapeutic applications derived from the quinolinone core structure.

Experimental Protocol: Cell Viability Assay (General)

© 2026 BenchChem. All rights reserved.

To assess the potential cytotoxic or anti-proliferative effects of 4-Hydroxy-1-methyl-3-phenylquinolin-2-one, a standard MTT or resazurin-based cell viability assay would be a primary step.

Objective: To determine the half-maximal inhibitory concentration (IC_{50}) of the compound against a selected cancer cell line (e.g., MCF-7, A549).

Methodology:

- Cell Culture:
  - Culture the chosen cancer cell line in appropriate media (e.g., DMEM with 10% FBS) at 37°C in a humidified 5% CO_2 incubator.
  - Harvest cells using trypsin-EDTA when they reach 80-90% confluency.
- Cell Seeding:
  - Count viable cells using a hemocytometer or automated cell counter.
  - Seed cells into a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of media.
  - Incubate the plate for 24 hours to allow for cell attachment.
- Compound Treatment:
  - Prepare a stock solution of 4-Hydroxy-1-methyl-3-phenylquinolin-2-one in DMSO (e.g., 10 mM).
  - Perform serial dilutions of the stock solution in culture media to achieve final concentrations ranging from, for example, 0.1 µM to 100 µM.
  - Remove the old media from the 96-well plate and add 100 µL of the media containing the various compound concentrations to the respective wells. Include vehicle control (DMSO) and untreated control wells.
- Incubation:

© 2026 BenchChem. All rights reserved.

- Incubate the treated plates for 48 or 72 hours at 37°C and 5% CO_2.

- Viability Assessment (Resazurin Method):
  - Prepare a resazurin solution (e.g., 0.15 mg/mL in PBS).
  - Add 20 µL of the resazurin solution to each well.
  - Incubate for 2-4 hours until a color change is observed.
  - Measure the fluorescence intensity using a plate reader (Excitation ~560 nm, Emission ~590 nm).

- Data Analysis:
  - Subtract the background fluorescence (media-only wells).
  - Normalize the fluorescence readings of the treated wells to the vehicle control wells (set as 100% viability).
  - Plot the percentage of cell viability against the logarithm of the compound concentration.
  - Use a non-linear regression model (e.g., log(inhibitor) vs. response -- variable slope) to calculate the IC_{50} value.

Conclusion

4-Hydroxy-1-methyl-3-phenylquinolin-2-one is a well-defined chemical entity belonging to the pharmacologically significant quinolinone class. While its specific biological profile requires further investigation, its structural similarity to other bioactive compounds makes it a molecule of interest for drug discovery programs. Its synthesis is achievable through established chemical methodologies. This guide provides the foundational chemical knowledge and a framework for initiating biological evaluation, serving as a valuable resource for researchers aiming to explore the therapeutic potential of novel quinolinone derivatives.

References

© 2026 BenchChem. All rights reserved.

- PubChem. **4-Hydroxy-1-methyl-3-phenyl-1,2-dihydroquinolin-2-one**. National Center for Biotechnology Information.
- GuideChem. **4-Hydroxy-1-Methyl-3-Phenyl-1,2-Dihydroquinolin-2-One** (CAS No. 519-66-4) Suppliers.
- Abdou, M. M. (2012). 4-Hydroxy-2(1H)-quinolone. Part 1: Synthesis and Reactions. Journal of Chemical Research, 36(12), 3325-3337.
- Růžička, A., et al. (2013). 4-Hydroxy-1-methyl-3-phenylquinolin-2(1H)-one. Acta Crystallographica Section E: Structure Reports Online, 69(Pt 2), o231–o232.
- Kumar, S., & Singh, B. (2022). The Chemical and Pharmacological Advancements of Quinoline: A Mini Review. International Journal of Pharmaceutical Sciences and Research, 13(7), 2736-2747.
- Janecka, A., & Gach, K. (2007). 3-Hydroxy-2-phenyl-4(1H)-quinolinones as promising biologically active compounds. Mini-Reviews in Medicinal Chemistry, 7(9), 944-952.
- Ma, T., et al. (2019). Discovery and Optimization of Quinolinone Derivatives as Potent, Selective, and Orally Bioavailable Mutant Isocitrate Dehydrogenase 1 (mIDH1) Inhibitors. Journal of Medicinal Chemistry, 62(16), 7523-7539.
- Singh, T., et al. (2021). Vistas in the domain of 3-acetyl-4-hydroxy-2-quinolinone derivatives (AHQ) and their applications. RSC Advances, 11(36), 22175-22198.
- Raghavendra, N. M., et al. (2005). Synthesis and Biological Activity of Some Substituted 2-Phenyl-quinazolin-4-ones. Asian Journal of Chemistry, 17(1), 57-65.
- Sharma, P., & Kumar, A. (2017). Quinoline derivative and their pharmacological & medicinal potential. International Journal of Health Sciences, 1(1), 1-10.
- ChemicalBook. 4-HYDROXY-1-METHYL-2-QUINOLONE synthesis.
- BLDpharm. 4-Hydroxy-1-methyl-2(1H)-quinolone.

© 2026 BenchChem. All rights reserved.

- Wawer, M. J., & Janecka, A. (2023). Biological activity of natural 2-quinolinones. Natural Product Research, 1-15.
- ScienceScholar. Quinoline derivative and their pharmacological & medicinal potential. International journal of health sciences.
- ChemicalBook. 4-HYDROXY-1-METHYL-2-QUINOLONE | 1677-46-9.
- Al-Suwaidan, I. A., et al. (2021). Current Pharmaceutical Aspects of Synthetic Quinoline Derivatives. Molecules, 26(16), 4963.
- Fadda, A. A., et al. (2016). Synthesis and Biological Activity of Some Novel Quinolinones Derived from 1-Ethyl-1,2-dihydro-4-hydroxy-2-oxoquinoline-3-carbaldehyde. Molecules, 21(1), 89.
- Kumar, A., et al. (2023). Recent advances in the synthesis of pharmaceutically active 4-quinolone and its analogues: a review. RSC Advances, 13(13), 8568-8591.
- ChemicalBook. 2-HYDROXY-4-METHYLQUINOLINE | 607-66-9.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. jddtonline.info [jddtonline.info]
- 2. sciencescholar.us [sciencescholar.us]
- 3. tandfonline.com [tandfonline.com]
- 4. Vistas in the domain of 3-acetyl-4-hydroxy-2-quinolinone derivatives (AHQ) and their applications - RSC Advances (RSC Publishing) DOI:10.1039/D5RA02813B [pubs.rsc.org]
- 5. Current Pharmaceutical Aspects of Synthetic Quinoline Derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]

- 6. 4-Hydroxy-1-methyl-3-phenyl-1,2-dihydroquinolin-2-one | C16H13NO2 | CID 54680431 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 4-Hydroxy-1-methyl-3-phenylquinolin-2(1H)-one - PMC [pmc.ncbi.nlm.nih.gov]
- 8. 4-Hydroxy-1-Methyl-3-Phenyl-1,2-Dihydroquinolin-2-One (CAS No. 519-66-4) Suppliers @ ChemicalRegister.com [chemicalregister.com]
- 9. 2-HYDROXY-4-METHYLQUINOLINE | 607-66-9 [chemicalbook.com]
- 10. researchgate.net [researchgate.net]
- 11. 3-Hydroxy-2-phenyl-4(1H)-quinolinones as promising biologically active compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. Discovery and Optimization of Quinolinone Derivatives as Potent, Selective, and Orally Bioavailable Mutant Isocitrate Dehydrogenase 1 (mIDH1) Inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. media.neliti.com [media.neliti.com]
- 15. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [A Comprehensive Technical Guide to 4-Hydroxy-1-methyl-3-phenylquinolin-2-one]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1505810/docs#a-comprehensive-technical-guide-to-4-hydroxy-1-methyl-3-phenylquinolin-2-one]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.